

3,4,5-Tribromo-2,6-dimethylpyridine handling and storage protocols

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Compound of Interest

Compound Name: 3,4,5-Tribromo-2,6-dimethylpyridine

Cat. No.: B2990383

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Technical Support Center: 3,4,5-Tribromo-2,6-dimethylpyridine

Disclaimer: A specific Safety Data Sheet (SDS) for **3,4,5-Tribromo-2,6-dimethylpyridine** is not readily available. The information provided herein is synthesized from data on structurally similar compounds (e.g., mono- and di-brominated dimethylpyridines) and general chemical safety principles. This guide is for informational purposes only and is not a substitute for a comprehensive, substance-specific risk assessment, which must be performed by all users before commencing any experimental work.

Frequently Asked Questions (FAQs)

Q1: What are the primary health hazards I should be aware of? Based on analogous compounds, **3,4,5-Tribromo-2,6-dimethylpyridine** should be handled as a hazardous substance. Potential health hazards include:

- Acute Toxicity: Assumed to be harmful if swallowed, inhaled, or in contact with skin.
- Skin Irritation: Likely to cause skin irritation upon contact.
- Eye Damage: Likely to cause serious eye irritation or potentially severe eye damage.^[1]
- Respiratory Irritation: May cause irritation to the respiratory tract if inhaled as dust or vapor.

Q2: What is the mandatory Personal Protective Equipment (PPE) for handling this compound?
Given the potential hazards, the following PPE is strongly recommended:

- Eye Protection: Wear chemical safety goggles and a face shield.
- Hand Protection: Use chemically resistant gloves (e.g., nitrile, neoprene). Change gloves immediately if you suspect contamination.
- Body Protection: Wear a standard laboratory coat. For larger quantities, consider a chemical-resistant apron.
- Respiratory Protection: All handling of this compound should occur inside a certified chemical fume hood to avoid inhalation.

Q3: What are the correct storage procedures for this chemical? Store the compound in a tightly sealed container to prevent moisture ingress. The storage area should be cool, dry, and well-ventilated. Keep it away from direct sunlight, heat, and all sources of ignition.^[2] It should be stored separately from incompatible materials.

Q4: Which chemicals are considered incompatible with **3,4,5-Tribromo-2,6-dimethylpyridine**?
Avoid contact with the following classes of chemicals, as they are known to be incompatible with similar pyridine derivatives:

- Strong oxidizing agents
- Strong acids^[3]
- Acid chlorides^[3]
- Chloroformates^[3]

Q5: What should I do in case of accidental exposure?

- After Inhalation: Immediately move the affected person to fresh air. If breathing is difficult, administer oxygen. Seek immediate medical attention.
- After Skin Contact: Remove all contaminated clothing. Wash the affected skin area with soap and copious amounts of water for at least 15 minutes. Seek medical advice if irritation

develops.

- After Eye Contact: Immediately and thoroughly rinse the eyes with large amounts of water for at least 15 minutes, holding the eyelids open. Seek immediate medical attention from an ophthalmologist.
- After Ingestion: Do NOT induce vomiting. Rinse the mouth with water and drink one or two glasses of water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.

Q6: What is the correct procedure for cleaning up a spill? For small spills, wear full PPE and work within a ventilated area. Cover the spill with a dry, inert absorbent material such as sand, earth, or vermiculite. Using non-sparking tools, collect the absorbed material and place it into a clearly labeled, sealed container for hazardous waste disposal. Clean the spill area with a suitable solvent, followed by soap and water. For large spills, evacuate the area immediately and contact your institution's environmental health and safety department.

Q7: How should I dispose of waste containing this compound? All waste materials, including empty containers, should be treated as hazardous waste. Disposal must be carried out by a licensed contractor and in strict accordance with local, state, and federal environmental regulations. Do not pour down the drain or dispose of in general trash.

Troubleshooting Guide

Issue: The compound has a brownish tint or appears darker than expected.

- Possible Cause: This may indicate the presence of impurities or that the compound has undergone some degradation, possibly due to prolonged exposure to light or air.
- Solution: For sensitive experiments, using a discolored reagent is not recommended as it may lead to unwanted side reactions or impure products. Consider purifying the material (e.g., by recrystallization) if a suitable procedure is known, or procure a fresh batch of the compound.

Issue: The compound is difficult to dissolve in my chosen solvent.

- Possible Cause: Halogenated aromatic compounds have variable solubility. The high degree of bromination may significantly reduce solubility in non-polar solvents compared to the parent dimethylpyridine.
- Solution:
 - Test a range of solvents: Perform small-scale solubility tests with various common laboratory solvents (e.g., dichloromethane, THF, ethyl acetate, DMF, DMSO).
 - Apply gentle heat: Warming the mixture in a water bath may aid dissolution.
 - Use sonication: An ultrasonic bath can help break apart solid agglomerates and increase the rate of dissolution.

Data for Structurally Related Compounds

The following table summarizes key quantitative data for compounds structurally related to **3,4,5-Tribromo-2,6-dimethylpyridine** to provide an approximate indication of its properties.

Property	3-Bromo-2,6-dimethylpyridine	3,5-Dibromo-2,6-dimethylpyridine	2,6-Dimethylpyridine (Lutidine)
CAS Number	3430-31-7	3430-34-0[4]	108-48-5[5]
Molecular Formula	C ₇ H ₈ BrN	C ₇ H ₇ Br ₂ N[4]	C ₇ H ₉ N
Molecular Weight	186.05 g/mol	264.94 g/mol [4]	107.15 g/mol
Physical State	Liquid	Solid[4]	Liquid
Density	1.431 g/mL (at 25 °C)	Not Available	0.92 g/cm ³ (at 25 °C)
Boiling Point	194.5 °C[6]	Not Available	143 - 145 °C
Flash Point	86.7 °C	Not Available	33 °C
Hazard Summary	Causes skin irritation, serious eye damage, and respiratory irritation.	Assumed hazardous.	Flammable liquid, Harmful if swallowed, Causes skin and eye irritation.

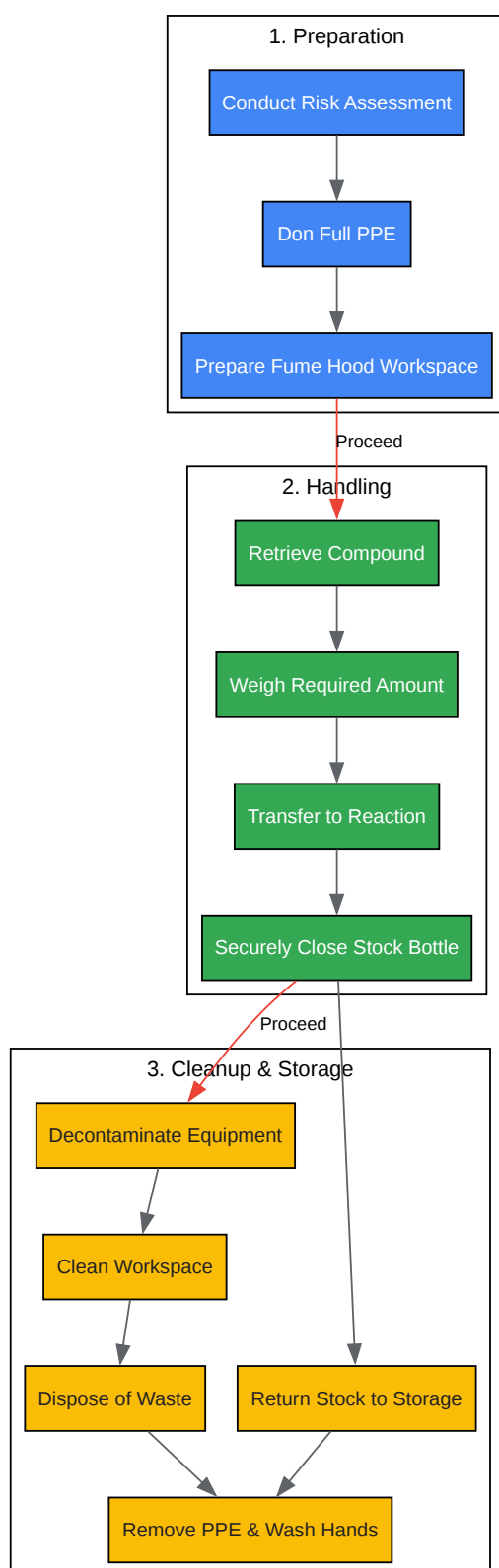
Experimental Protocols

General Protocol for Safe Weighing and Transfer

This protocol outlines the essential steps for safely handling a potent, powdered chemical reagent.

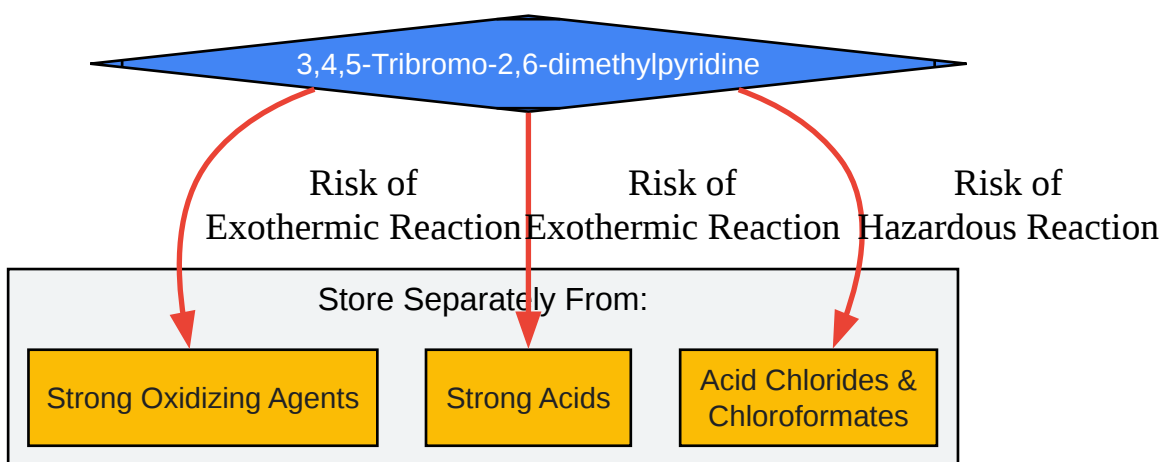
- Preparation: 1.1. Confirm that a current, substance-specific risk assessment has been completed. 1.2. Don all required PPE (safety goggles, face shield, lab coat, chemically resistant gloves). 1.3. Verify that the chemical fume hood is operational and the sash is at the appropriate height. 1.4. Prepare the work area by laying down absorbent bench paper and ensuring all necessary equipment (spatulas, weigh paper/boat, receiving flask) is present.
- Weighing and Transfer: 2.1. Place a tared weigh boat on the analytical balance inside the fume hood. 2.2. Retrieve the stock container of **3,4,5-Tribromo-2,6-dimethylpyridine** from its designated storage location. 2.3. Inside the fume hood, carefully open the container. 2.4. Use a clean spatula to transfer the desired amount of powder to the weigh boat. Avoid creating airborne dust. 2.5. Securely close the lid of the stock container. 2.6. Carefully add the weighed powder to the reaction vessel, ensuring no material is lost. A powder funnel may be used.
- Cleanup: 3.1. Clean the spatula with an appropriate solvent. 3.2. Dispose of the weigh boat, any contaminated bench paper, and gloves in the designated solid hazardous waste container. 3.3. Wipe down the exterior of the stock container before returning it to storage. 3.4. Wash hands thoroughly with soap and water after removing PPE.

Visualizations



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Caption: A logical workflow for the safe handling of hazardous chemical compounds.



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